

Isoxazole-3-carbonitrile CAS number and supplier information

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Compound of Interest

Compound Name: *Isoxazole-3-carbonitrile*

Cat. No.: *B1322572*

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An In-depth Technical Guide to **Isoxazole-3-carbonitrile**

Introduction

Isoxazole-3-carbonitrile is a heterocyclic organic compound featuring an isoxazole ring substituted with a nitrile group. The isoxazole scaffold is a prominent structural motif in a wide array of biologically active compounds and functional materials. Isoxazole derivatives are known to exhibit diverse pharmacological properties, including antimicrobial, anti-inflammatory, anticancer, and hypoglycemic activities.^{[1][2]} The presence of the cyano group provides a versatile handle for further chemical modifications, making **Isoxazole-3-carbonitrile** a valuable building block in synthetic organic chemistry and drug discovery. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and commercial availability.

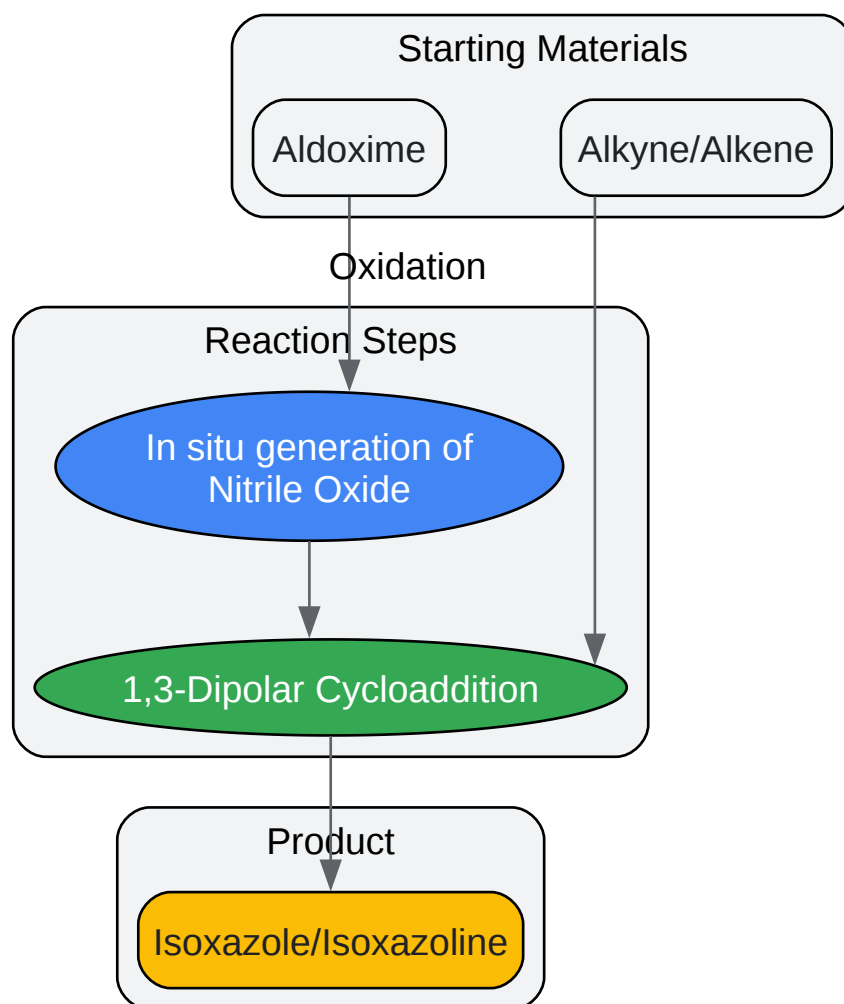
Chemical and Physical Properties

A summary of the key chemical and physical properties for **Isoxazole-3-carbonitrile** and a common derivative are presented below.

Property	Isoxazole-3-carbonitrile	5-(tert-Butyl)isoxazole-3-carbonitrile
CAS Number	68776-57-8[3][4][5][6][7]	148014-06-6[8]
Molecular Formula	C ₄ H ₂ N ₂ O[3][4]	C ₈ H ₁₀ N ₂ O[8]
Molecular Weight	94.07 g/mol [3][4][5]	150.18 g/mol [8]
Purity	Typically ≥97%[4]	Typically ≥97%[8]
Synonyms	3-Cyanoisoxazole, 3-Isoxazolecarbonitrile[4][9]	3-Isoxazolecarbonitrile, 5-(1,1-dimethylethyl)-[8]
Storage	Sealed in dry, store in freezer, under -20°C[3]	Sealed in dry, 2-8°C[8]

Synthesis of Isoxazole-3-carbonitrile

The synthesis of the isoxazole ring is a well-established area of organic chemistry, with several synthetic routes available. One of the most common and versatile methods is the 1,3-dipolar cycloaddition reaction between a nitrile oxide and an alkyne or alkene.[2][10][11][12]



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General synthesis of Isoxazoles via 1,3-dipolar cycloaddition.

Experimental Protocol: Preparation of Isoxazole-3-carbonitrile

The following protocol is a representative synthesis of **Isoxazole-3-carbonitrile**^[5]:

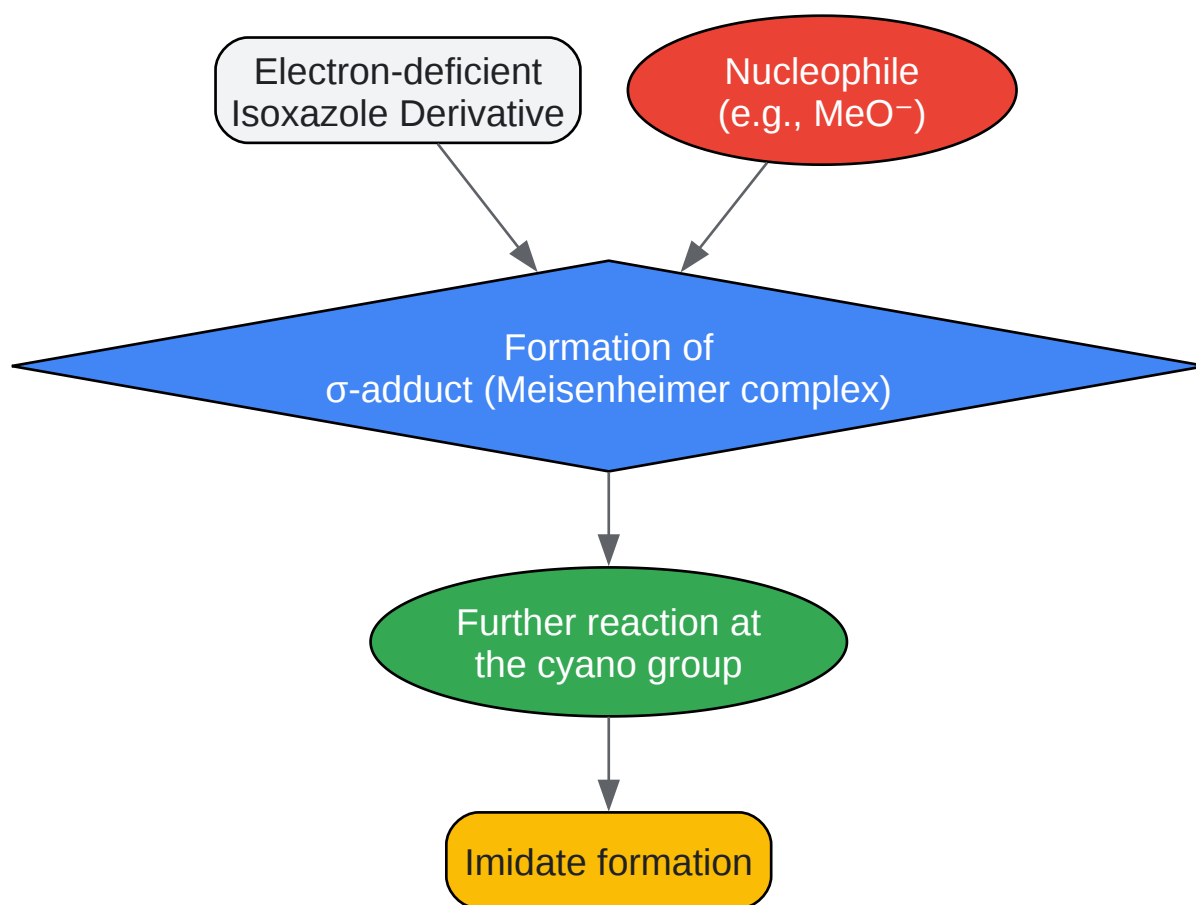
- **Reaction Setup:** To a dry 10 L three-necked flask equipped with a thermometer, mechanical stirrer, and dropping funnel under a nitrogen atmosphere, add dichloromethane (5200 g) and 5-ethoxy-4,5-dihydro**isoxazole-3-carbonitrile** (289.8 g, 1.04 mol, 64.5 wt% purity).
- **Addition of Base:** Cool the reaction mixture to 0-5 °C. Slowly add 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) (173.8 g, 0.6 mol) dropwise over 20-30 minutes while

maintaining the temperature.

- Neutralization: After the reaction is complete, neutralize the mixture to a pH of 6.5-7.0 with 0.1 N hydrochloric acid (1000.0 g) at 0-5 °C.
- Extraction: Extract the neutralized mixture twice with methyl tert-butyl ether (1170 g).
- Drying and Concentration: Combine the organic layers, dry over anhydrous sodium sulfate (116 g), filter, and concentrate under vacuum to obtain the crude product.
- Purification: Purify the crude product by reduced pressure distillation (40 °C/5 mmHg) to yield **Isoxazole-3-carbonitrile** as a colorless oil. The structure can be confirmed by ¹H NMR, ¹³C NMR, and elemental analysis.[\[5\]](#)

Reactivity and Potential Signaling Pathways

The reactivity of **Isoxazole-3-carbonitrile** is dictated by its two main functional groups: the isoxazole ring and the nitrile group. The isoxazole ring can participate in cycloaddition reactions, while the cyano group is susceptible to nucleophilic attack.[\[1\]](#) For instance, in related dinitrobenzo[d]**isoxazole-3-carbonitrile**, the electron-deficient aromatic system is highly susceptible to nucleophilic attack, leading to the formation of a stable Meisenheimer (σ -adduct) complex.[\[13\]](#)



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Electrophilic reactivity of an activated **Isoxazole-3-carbonitrile**.

Applications

Derivatives of **Isoxazole-3-carbonitrile** are of significant interest in several fields:

- Medicinal Chemistry: The isoxazole nucleus is a key component in numerous drugs.^[14] Compounds containing this moiety have shown potential as antimicrobial, anticancer, and anti-inflammatory agents.^[1]
- Material Science: The unique electronic and optical properties of these compounds are being explored for the development of novel materials.^[1]
- Agricultural Chemistry: Their antimicrobial properties suggest potential applications in the development of new agrochemicals.^[1]

Supplier Information

Isoxazole-3-carbonitrile and its derivatives are available from various chemical suppliers.

Supplier	Product Name	CAS Number
BLD Pharm	Isoxazole-3-carbonitrile	68776-57-8[3]
CymitQuimica	Isoxazole-3-carbonitrile	68776-57-8[4]
ChemicalBook	ISOXAZOLE-3-CARBONITRILE	68776-57-8[5]
ChemScene	5-(tert-Butyl)isoxazole-3-carbonitrile	148014-06-6[8]
Fisher Scientific	eMolecules Isoxazole-3-carbonitrile	68776-57-8[7]
Smolecule	5-(4-Fluorophenyl)isoxazole-3-carbonitrile	Not specified[1]

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